

Preparing Stock Solutions of Irak4-IN-20: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: *Irak4-IN-20*

Cat. No.: *B10829218*

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Application Note

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation of stock solutions for **Irak4-IN-20**, a potent and orally active inhibitor of Interleukin-1 receptor-associated kinase 4 (IRAK4). Proper preparation and storage of stock solutions are critical for ensuring the accuracy and reproducibility of experimental results. This guide outlines the chemical properties of **Irak4-IN-20**, detailed protocols for solubilization and storage, and essential safety information.

Irak4-IN-20, also known as BAY-1834845, is a key small molecule inhibitor used in studies related to inflammation and autoimmune diseases.[1] It selectively targets IRAK4, a serine/threonine kinase crucial for signal transduction in the Toll-like receptor (TLR) and Interleukin-1 receptor (IL-1R) pathways.[2][3][4] Inhibition of IRAK4 has shown potential in modulating inflammatory responses, making **Irak4-IN-20** a valuable tool in drug discovery and development.

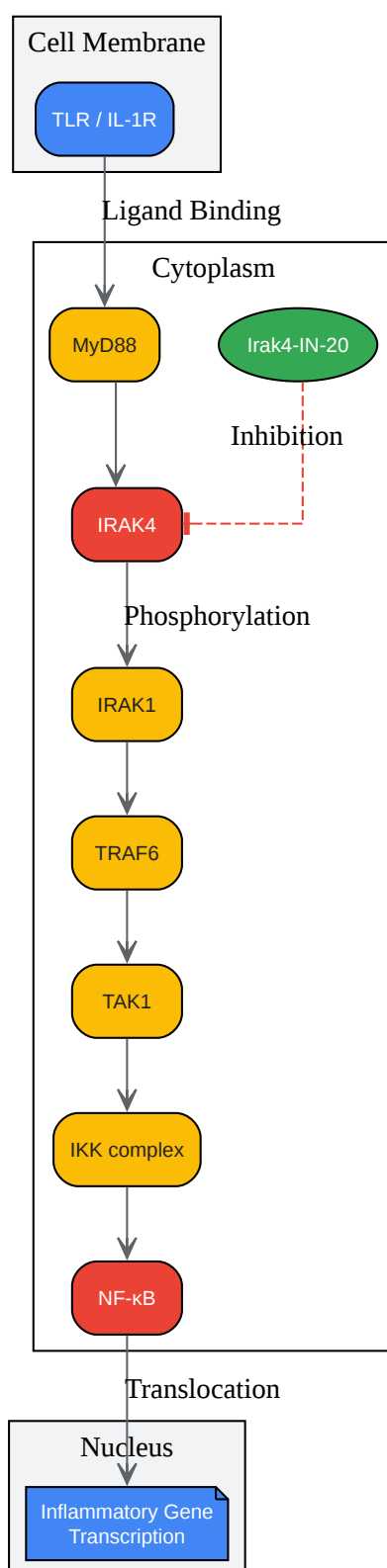
Irak4-IN-20: Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Irak4-IN-20** is fundamental for the accurate preparation of stock solutions. The key quantitative data are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	450.45 g/mol	[1][5][6]
CAS Number	1931994-80-7	[1][5][6]
IC50	3.55 nM	[1]
Appearance	White to light yellow solid	[5]
Solubility in DMSO	125 mg/mL (277.50 mM)	[5]
Solubility in Water	Insoluble or slightly soluble	[7][8]
Solubility in Ethanol	Insoluble or slightly soluble	[8]

IRAK4 Signaling Pathway

Irak4-IN-20 exerts its effect by inhibiting the kinase activity of IRAK4. This protein is a central component of the Myddosome complex, which is formed downstream of TLR and IL-1R activation. The following diagram illustrates the canonical IRAK4 signaling pathway.



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Figure 1. Simplified IRAK4 Signaling Pathway

Experimental Protocols

This section provides a detailed, step-by-step protocol for the preparation of **Irak4-IN-20** stock solutions. Adherence to these guidelines is crucial for maintaining the integrity and activity of the compound.

Materials and Equipment

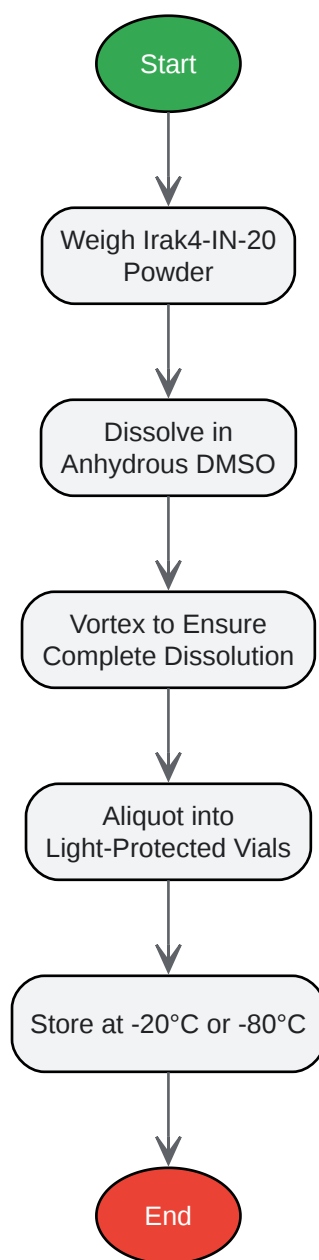
- **Irak4-IN-20** powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Always handle **Irak4-IN-20** powder in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

Stock Solution Preparation Workflow

The following diagram outlines the general workflow for preparing the stock solution.



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Figure 2. Stock Solution Preparation Workflow

Detailed Protocol for a 10 mM Stock Solution in DMSO

- Preparation: Before opening the vial, centrifuge it briefly to ensure all the powder is at the bottom.
- Weighing: Accurately weigh the desired amount of **Irak4-IN-20** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need

4.5045 mg of the compound.

◦ Calculation:

- $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 450.45 \text{ g/mol} = 0.0045045 \text{ g} = 4.5045 \text{ mg}$
- Dissolving: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed powder. For the example above, add 1 mL of DMSO.
 - Mixing: Vortex the solution thoroughly until the powder is completely dissolved.[5] Gentle warming (e.g., in a 37°C water bath) or sonication may be used to aid dissolution if necessary, but avoid excessive heat.[9]
 - Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
 - Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5] Ensure the vials are tightly sealed to prevent moisture absorption by the DMSO.

Dilution of Stock Solutions

For cell-based assays, it is crucial to dilute the DMSO stock solution in the appropriate cell culture medium to the final working concentration. To avoid cytotoxicity, the final concentration of DMSO in the cell culture should generally be kept below 0.5%, with 0.1% being preferable. [9][10]

Example Dilution: To prepare a 10 µM working solution from a 10 mM stock solution, you can perform a 1:1000 dilution. For instance, add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.

Storage and Stability

Proper storage is essential to maintain the stability and activity of **Irak4-IN-20**.

Form	Storage Temperature	Duration	Light Protection	Reference
Powder	-20°C	3 years	Recommended	[1]
4°C	2 years	Recommended	[1]	
In Solvent (DMSO)	-80°C	6 months	Required	[1][5]
-20°C	1 month	Required	[1][5]	

Note: It is highly recommended to use freshly opened, anhydrous DMSO for preparing stock solutions as hygroscopic DMSO can significantly impact the solubility and stability of the compound.[5] Avoid repeated freeze-thaw cycles of the stock solution.[5]

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